

# Proper Disposal of 2-(Octyloxy)ethanol in a Laboratory Setting

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## Compound of Interest

Compound Name: 2-(Octyloxy)ethanol

Cat. No.: B167883

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For Immediate Reference: Do Not Dispose of **2-(Octyloxy)ethanol** Down the Drain or in General Waste. This chemical must be treated as hazardous waste and disposed of through a certified hazardous waste management service. Adherence to proper disposal protocols is crucial for laboratory safety and environmental protection.

This guide provides comprehensive, step-by-step procedures for the safe handling and disposal of **2-(Octyloxy)ethanol**, tailored for researchers, scientists, and drug development professionals. Following these protocols will ensure compliance with safety regulations and minimize risks within your laboratory.

## Chemical and Safety Data

Proper handling and disposal begin with a clear understanding of the substance's properties and associated hazards. The following table summarizes key quantitative data for **2-(Octyloxy)ethanol**.

Property	Value	Citation
Molecular Formula	C10H22O2	[1]
Molecular Weight	174.28 g/mol	[1]
GHS Hazard Classifications	Combustible liquid, Harmful if swallowed, Causes skin irritation, Causes serious eye irritation, Toxic if inhaled.	[2]
UN Number (for transport)	2922 (Corrosive liquid, toxic, n.o.s.)	[3][4]
Biodegradability	Readily biodegradable (96.8% in 28 days)	[3][4]
Toxicity to Fish (LC50)	140 mg/l (Pimephales promelas, 96h)	[3]
Toxicity to Daphnia (EC50)	145 mg/l (Daphnia magna, 48h)	[3]

## Experimental Protocols: Disposal Procedures

The disposal of **2-(Octyloxy)ethanol** must be managed as a hazardous waste stream. The following protocols outline the necessary steps for its collection, storage, and disposal from a laboratory setting.

## Materials Required

- Appropriate Personal Protective Equipment (PPE):
  - Safety goggles or face shield
  - Chemical-resistant gloves (e.g., nitrile)
  - Lab coat
- Designated hazardous waste container (glass or high-density polyethylene), clearly labeled.

- Secondary containment bin.
- Hazardous waste labels (provided by your institution's Environmental Health & Safety department).

## Step-by-Step Disposal Protocol

- Designate a Waste Container:
  - Select a clean, compatible, and leak-proof container for the collection of **2-(Octyloxy)ethanol** waste. Glass bottles are often suitable.
  - The container must have a tight-fitting screw cap to prevent the release of vapors.<sup>[2]</sup><sup>[3]</sup>
  - Ensure the container is properly labeled as "Hazardous Waste" and includes the full chemical name: "Waste **2-(Octyloxy)ethanol**".
- Segregate Waste Streams:
  - Do not mix **2-(Octyloxy)ethanol** waste with other incompatible waste streams. For example, avoid mixing with strong oxidizers.
  - Collect aqueous waste, halogenated solvents, and non-halogenated solvents in separate containers.
- Accumulate Waste Safely:
  - Always wear appropriate PPE when handling the chemical and its waste.
  - Perform all transfers of **2-(Octyloxy)ethanol** waste inside a chemical fume hood to minimize inhalation exposure.
  - Keep the waste container closed at all times, except when adding waste.<sup>[2]</sup>
- Labeling and Storage:
  - Attach a completed hazardous waste label to the container. This label should include:
    - The words "Hazardous Waste"

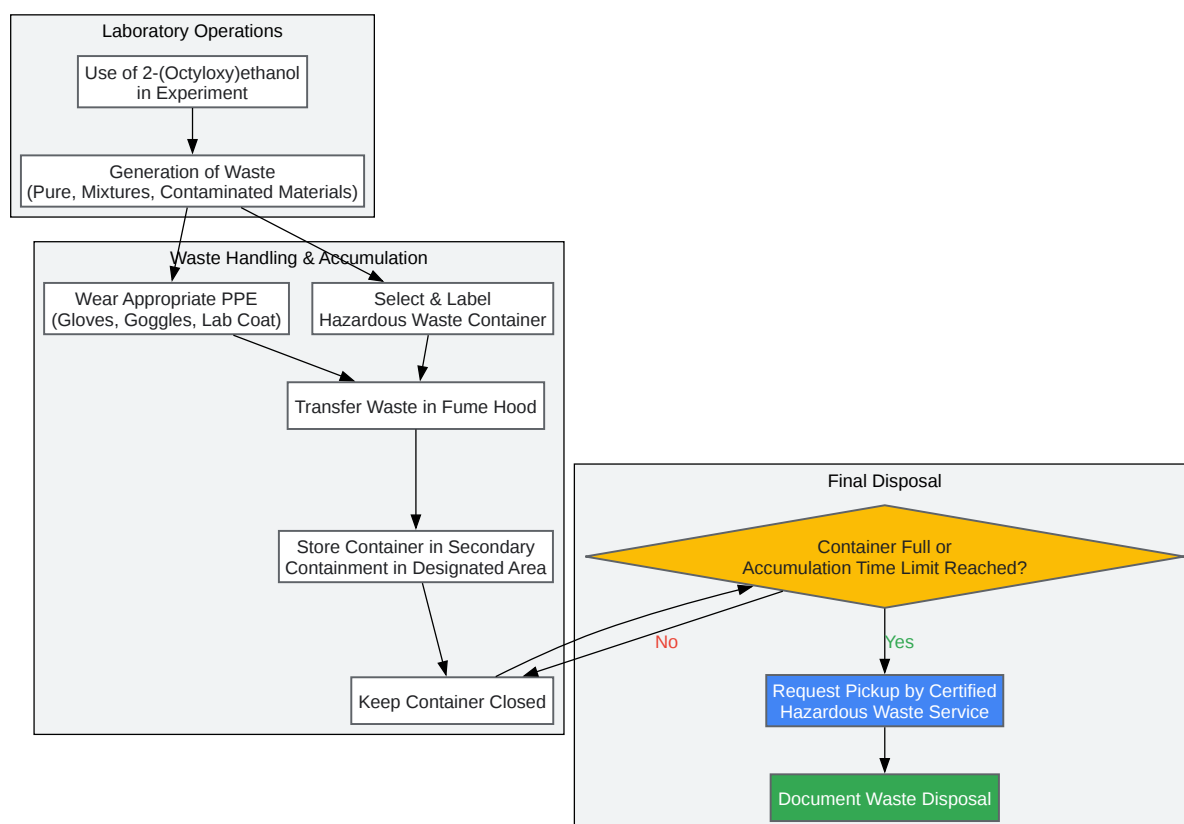
- The full chemical name and concentration
- The date accumulation started
- The specific hazards (e.g., "Combustible," "Toxic")
- Store the waste container in a designated satellite accumulation area within the laboratory.
- Place the container in a secondary containment bin to catch any potential leaks.<sup>[2]</sup>
- Store in a well-ventilated area, away from heat, sparks, and open flames.<sup>[2][3][5]</sup>
- Arrange for Disposal:
  - Once the waste container is full, or before the established time limit for accumulation is reached (typically 6-12 months), arrange for a pickup from your institution's certified hazardous waste disposal service.<sup>[3][6]</sup>
  - Follow your institution's specific procedures for requesting a waste pickup.

## Spill and Emergency Procedures

- Small Spills: In the event of a small spill, absorb the material with a non-combustible absorbent material like vermiculite, sand, or earth.<sup>[7]</sup> Collect the contaminated material and place it in the designated hazardous waste container.<sup>[5][6]</sup>
- Large Spills: For larger spills, evacuate the area and contact your institution's emergency response team or Environmental Health & Safety department immediately.<sup>[2][5]</sup>
- Do not attempt to clean up large spills without proper training and equipment.
- Do not flush spilled material into the sewer system.<sup>[2][3][5]</sup>

## Logical Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **2-(Octyloxy)ethanol**.



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